

X-ray crystallography of 5-Amino-2-morpholinobenzonitrile derivatives

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Compound of Interest

Compound Name: 5-Amino-2-morpholinobenzonitrile

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Comparative Crystallographic Analysis of Benzonitrile Derivatives

A detailed guide to the structural analysis of benzonitrile compounds related to **5-Amino-2-morpholinobenzonitrile**, offering insights into their synthesis, crystallographic properties, and experimental workflows.

Due to the absence of publicly available X-ray crystallography data for **5-Amino-2-morpholinobenzonitrile** and its direct derivatives, this guide provides a comparative analysis of structurally related benzonitrile compounds for which crystallographic data has been published. The selected compounds feature key structural motifs relevant to the original query, including the morpholine and aminobenzonitrile scaffolds. This guide is intended for researchers, scientists, and drug development professionals interested in the solid-state properties of this class of molecules.

Comparative Crystallographic Data

The following table summarizes the crystallographic data for a selection of benzonitrile derivatives, providing a basis for structural comparison.

Compound Name	Chemical Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)	V (Å ³)	Z
4-[(2-Hydroxynaphthalen-1-yl)(morpholin-4-yl)methyl]benzonitrile	C ₂₂ H ₂₀ N ₂ O ₂ [1]	Trigonal	R -3	18.294 (3)	18.294 (3)	28.738 (6)	120	8329(4)	18
2-[(2-hydroxy-5-methylbenzylidene)amino]benzonitrile	C ₁₅ H ₁₂ N ₂ O[2]	Orthorhombic	Pbca	7.5422 (2)	13.934 9(4)	23.321 3(7)	90	2453.05(12)	8
2-(4-(Diphenylamino)benzylidene)malononitrile (Form A-1)	C ₂₂ H ₁₅ N ₃	Orthorhombic	Pbca	11.220 5(6)	14.639 4(10)	20.922 6(16)	90	3436.9 (4)	8

2-(4-									
(Diphe									
nylami									
no)ben									
zyliden	C ₂₂ H ₁₅	Monoc		7.0262	15.931	16.107	95.169	1795.5	
e)	N ₃ [3]	linic	P2 ₁ /c	(9)	9(16)	5(19)	(5)	(4)	4
malon									
onitrile									
(Form									
A-2)									

Experimental Protocols

Detailed methodologies for the synthesis and crystallization of the compared compounds are provided below.

Synthesis of 4-[(2-Hydroxynaphthalen-1-yl)(morpholin-4-yl)methyl]benzonitrile[1] This compound was synthesized via a multicomponent reaction. Naphthalen-2-ol, morpholine, and 4-formylbenzonitrile were used as starting materials. The exact stoichiometry and reaction conditions such as solvent and temperature were not detailed in the provided abstract but are typical for this type of condensation reaction. Single crystals suitable for X-ray diffraction were obtained from the reaction mixture.

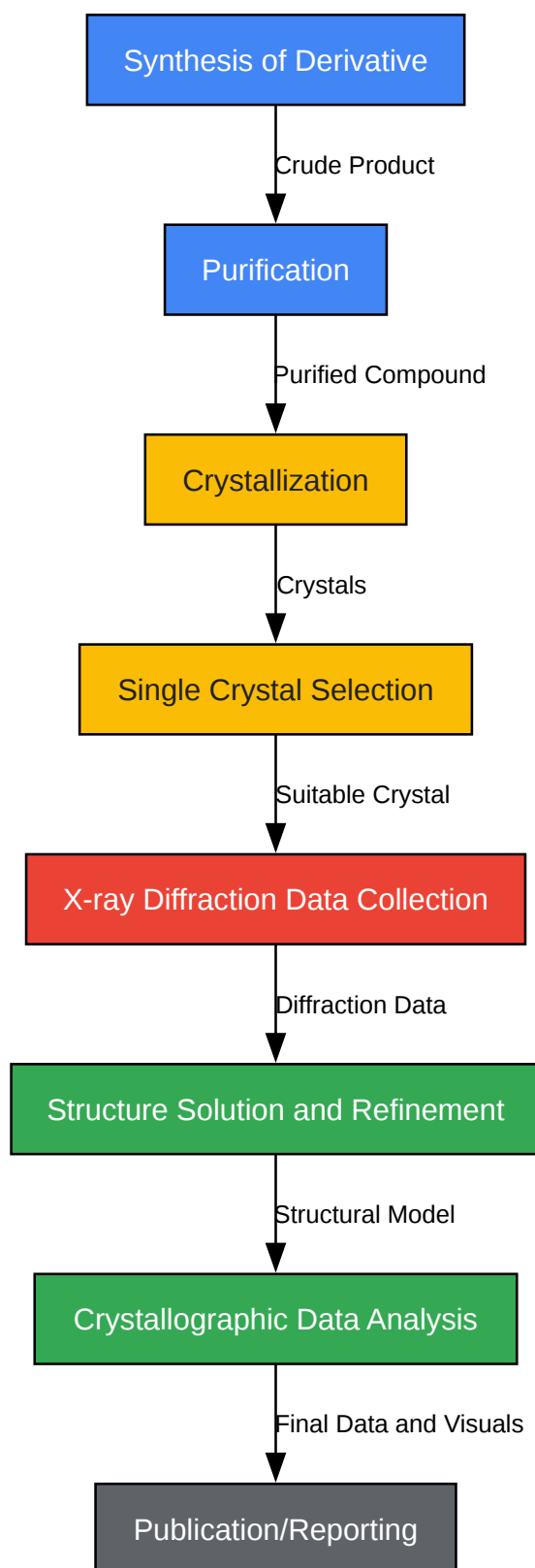
Synthesis and Crystallization of 2-[(2-hydroxy-5-methylbenzylidene)amino]benzonitrile[2] The synthesis of this Schiff base was achieved through the condensation reaction of 2-hydroxy-5-methylbenzaldehyde and 2-aminobenzonitrile. Solutions of 2-hydroxy-5-methyl-benzaldehyde (38.0 mg, 0.25 mmol) in ethanol (15 ml) and 2-aminobenzonitrile (33.0 mg, 0.25 mmol) in ethanol (15 ml) were combined and the mixture was stirred under reflux for 5 hours. Single crystals suitable for X-ray analysis were obtained by the slow evaporation of the ethanol solution.

Synthesis and Crystallization of 2-(4-(Diphenylamino)benzylidene) malononitrile (Forms A-1 and A-2)[3] This compound was synthesized via a piperidine-catalyzed Knoevenagel condensation reaction. Two different crystal forms were obtained by controlling the crystallization conditions:

- Form A-1 (Orthorhombic): Obtained from a mixed solvent of ethanol and water.
- Form A-2 (Monoclinic): Obtained by cooling a hot solution of the compound in pure ethanol at room temperature for 6 hours.

Experimental and Analytical Workflow

The following diagram illustrates a general workflow for the synthesis, crystallization, and structural analysis of novel chemical compounds, which is applicable to the derivatives discussed in this guide.



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General workflow for synthesis and crystallographic analysis.

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- 2. Crystal structure, Hirshfeld surface analysis and DFT studies of 2-[(2-hydroxy-5-methylbenzylidene)amino]benzonitrile - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
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